

Navigating the Safety Landscape of 2-Methyleicosane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known safety and handling precautions for **2-Methyleicosane**. Due to the limited availability of specific toxicity and hazard data for this compound in publicly accessible domains, this document synthesizes available physicochemical properties and outlines general best practices for the safe handling of long-chain alkanes. Professionals should handle this substance with the care accorded to new or uncharacterized chemical entities.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key quantitative data for **2-Methyleicosane**.

Property	Value	Source
Molecular Formula	C21H44	PubChem[1], ChemSrc, Cheméo[2]
Molecular Weight	296.6 g/mol	PubChem[1]
CAS Number	1560-84-5	PubChem[1], ChemSrc, Cheméo[2]
Boiling Point	341.1 ± 5.0 °C at 760 mmHg	ChemSrc
Flash Point	125.9 ± 10.8 °C	ChemSrc
Density	0.8 ± 0.1 g/cm ³	ChemSrc
Vapor Pressure	0.0 ± 0.4 mmHg at 25°C	ChemSrc
LogP (Octanol/Water Partition Coefficient)	11.73	ChemSrc
Refractive Index	1.442	ChemSrc

Hazard Identification and Classification

According to the information reported to the European Chemicals Agency (ECHA), **2-Methyleicosane** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] However, the absence of a formal classification does not imply that the substance is entirely without risk. It is prudent to handle it as a substance with potential, uncharacterized hazards.

Safety and Handling Precautions

Given the lack of a specific Safety Data Sheet (SDS), the following handling precautions are based on general best practices for similar long-chain alkanes and laboratory chemicals.

Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is recommended, especially when heating the substance or when aerosols may be generated.

- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves). Inspect gloves for integrity before use.
- Skin and Body Protection: A lab coat should be worn. For larger quantities or where splashing is possible, additional protective clothing may be necessary.

General Hygiene

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from strong oxidizing agents.

First Aid Measures

In the event of exposure, follow these general first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

- Spills: In case of a small spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite). Place the absorbed material in a suitable, labeled container for disposal. For larger spills, evacuate the area and follow emergency procedures.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.

Experimental Protocols

Detailed experimental protocols for the safety and toxicity assessment of **2-Methyleicosane** are not currently available in the public domain. Researchers planning to conduct such studies should adhere to established OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals for properties such as acute toxicity, skin and eye irritation, and mutagenicity.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of laboratory chemicals like **2-Methyleicosane**.

Safe chemical handling workflow.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for professional safety training and a thorough risk assessment. Always consult the most current safety information and adhere to your institution's safety protocols.

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References

- 1. 2-Methyleicosane | C₂₁H₄₄ | CID 519146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Eicosane, 2-methyl- (CAS 1560-84-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
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